

Technical Guide: 3-Bromo-2-methylphenyl Cyclopropyl Ether

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromo-3-cyclopropoxy-2-methylbenzene

Cat. No.: B13932722

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Executive Summary

3-Bromo-2-methylphenyl cyclopropyl ether (IUPAC: 1-Bromo-3-(cyclopropyloxy)-2-methylbenzene) is a critical building block in the synthesis of pharmaceutical agents, particularly Positive Allosteric Modulators (PAMs) targeting the Muscarinic Acetylcholine Receptor M1.^{[1][2]} Its structural significance lies in the cyclopropyl ether moiety, which serves as a metabolically stable bioisostere for methoxy or ethoxy groups, enhancing the pharmacokinetic profile (half-life and blood-brain barrier penetration) of CNS-active drugs.^{[1][2]}

This guide details the chemical identity, validated synthesis protocols (specifically the Chan-Lam coupling), and its application in drug discovery workflows.^{[1][2]}

Chemical Identity & Synonyms

Accurate nomenclature is vital for database retrieval and patent analysis.^{[1][2]} The following table consolidates the primary identifiers.

Table 1: Chemical Identifiers & Synonyms

Category	Identifier / Synonym
Common Name	3-Bromo-2-methylphenyl cyclopropyl ether
IUPAC Name	1-Bromo-3-(cyclopropyloxy)-2-methylbenzene
CAS Registry Number	2304046-46-4
Alternative Name 1	(3-Bromo-2-methylphenoxy)cyclopropane
Alternative Name 2	Benzene, 1-bromo-3-(cyclopropyloxy)-2-methyl-
Molecular Formula	C ₁₀ H ₁₁ BrO
Molecular Weight	227.10 g/mol
SMILES	CC1=C(Br)C=CC=C1OC2CC2

Synthesis Protocols

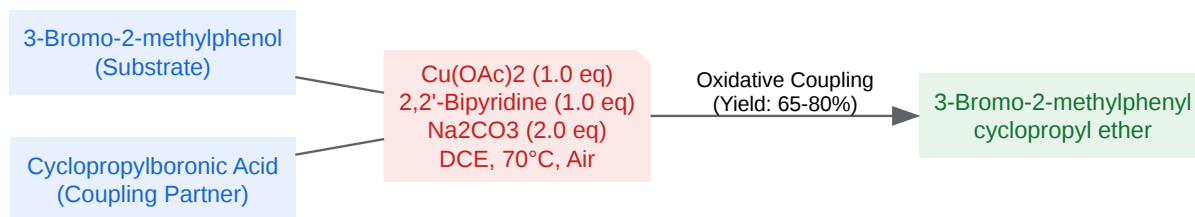
The formation of the Aryl-O-Cyclopropyl bond is synthetically challenging due to the poor electrophilicity of cyclopropyl halides (preventing simple S_N2 reactions) and the instability of cyclopropanols.[1][2]

The Chan-Lam Oxidative Coupling is the industry-standard method for this transformation, offering high yields and functional group tolerance.[1][2]

Method A: Copper-Mediated Chan-Lam Coupling (Recommended)

This protocol utilizes a copper(II) source to catalyze the oxidative cross-coupling of 3-bromo-2-methylphenol with cyclopropylboronic acid.[1][2]

Reaction Scheme



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Figure 1: Chan-Lam coupling workflow for the synthesis of the target ether.^{[1][2]}

Step-by-Step Protocol

- Reagent Preparation:
 - To a round-bottom flask equipped with a magnetic stir bar, add 3-bromo-2-methylphenol (1.0 equiv) and cyclopropylboronic acid (2.0 equiv).
 - Add Copper(II) acetate ($\text{Cu}(\text{OAc})_2$, 1.0 equiv) and 2,2'-Bipyridine (1.0 equiv) as the ligand to stabilize the copper species.^{[1][2]}
 - Add Sodium carbonate (Na_2CO_3 , 2.0 equiv) as the base.^{[1][2]}
- Solvent & Atmosphere:
 - Suspend the solids in 1,2-Dichloroethane (DCE) (0.1 M concentration).
 - Critical Step: The reaction requires oxygen.^{[1][2]} Do not purge with argon.^{[1][2]} Attach a drying tube or an oxygen balloon, or simply stir open to dry air if humidity is controlled.^{[1][2]}
- Reaction:
 - Heat the mixture to 70°C and stir vigorously for 16–24 hours. The mixture will typically turn from blue/green to a dark slurry.^{[1][2]}
- Work-up:
 - Cool to room temperature.^{[1][2][3]}
 - Filter through a pad of Celite to remove copper salts.^{[1][2]} Wash the pad with Dichloromethane (DCM).^{[1][2]}
 - Concentrate the filtrate under reduced pressure.^{[1][2]}
- Purification:

- Purify the crude residue via flash column chromatography (Silica gel, Hexanes/Ethyl Acetate gradient).[1][2] The product typically elutes as a colorless to pale yellow oil.[1][2]

Mechanism Insight: The reaction proceeds via a Cu(II)/Cu(III) catalytic cycle where the phenol coordinates to the copper, followed by transmetalation with the boronic acid and reductive elimination to form the C-O bond.[1][2]

Applications in Drug Discovery

This molecule is primarily used as an intermediate for scaffold decoration in Lead Optimization.[1][2]

Bioisosteric Replacement

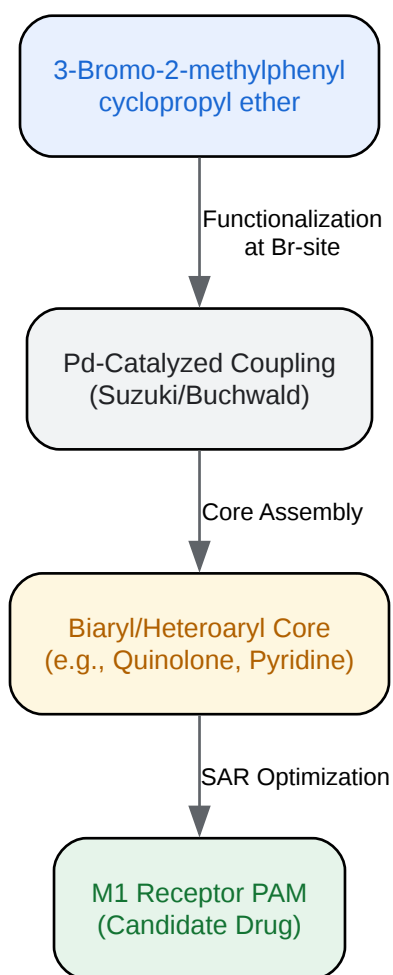
The cyclopropyl ether moiety acts as a bioisostere for:

- Methoxy (-OCH₃) groups: It increases lipophilicity (LogP) and steric bulk without significantly changing electronic properties.[1][2]
- Metabolic Blocking: The cyclopropyl group prevents O-dealkylation by Cytochrome P450 enzymes (a common clearance route for methoxy groups), extending the drug's half-life ([1][2]

M1 Receptor Positive Allosteric Modulators (PAMs)

Research indicates this scaffold is relevant in the development of M1 PAMs for treating Alzheimer's disease and schizophrenia.[1][2] The 3-bromo handle allows for further functionalization via Suzuki-Miyaura or Buchwald-Hartwig couplings to attach heteroaryl cores (e.g., pyridine, quinolone).[1][2]

Lead Optimization Workflow



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Figure 2: Role of the intermediate in the synthesis of M1 Receptor PAMs.

Safety & Handling

- Hazards: As an aryl bromide and ether, treat as an irritant.[1][2] The precursor (3-bromo-2-methylphenol) is toxic and corrosive.[1][2]
- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon). While the ether is relatively stable, the bromo-group is reactive.[1][2]
- Disposal: Dispose of all copper-contaminated waste separately from general organic waste. [1][2]

References

- Takeda Pharmaceutical Company Limited. Nitrogen-containing heterocyclic compound. [1][2][4] US Patent Application 2015/0307451 A1. (2015). [1][2][4]
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